

# Proper Disposal Procedures for Iron(II) Bromide

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## Compound of Interest

Compound Name: *Iron(II) bromide*

Cat. No.: *B8814574*

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The safe and compliant disposal of **Iron(II) bromide** is critical for ensuring the safety of laboratory personnel and protecting the environment. As a corrosive and hygroscopic substance, **Iron(II) bromide** is classified as hazardous waste and must be managed according to strict regulatory protocols.<sup>[1][2]</sup> This guide provides detailed, step-by-step procedures for its proper handling and disposal, tailored for research, scientific, and drug development professionals.

## Immediate Safety and Handling

Before handling **Iron(II) bromide**, it is essential to be aware of its hazards. It causes severe skin burns, eye damage, and irritation to the respiratory and gastrointestinal tracts.<sup>[3][4][5]</sup> It is also hygroscopic, meaning it readily absorbs moisture from the air.<sup>[6]</sup>

**Personal Protective Equipment (PPE):** Always use the following PPE when handling **Iron(II) bromide**:

- **Eye Protection:** Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.<sup>[4]</sup>
- **Skin Protection:** Wear appropriate chemical-resistant gloves and protective clothing to prevent any skin exposure.<sup>[4]</sup>
- **Respiratory Protection:** Use a NIOSH/MSHA or European Standard EN 149 approved respirator if dust is generated or exposure limits are exceeded.

- Work Area: Always handle **Iron(II) bromide** inside a chemical fume hood.[3] Ensure that an eyewash station and safety shower are located close to the workstation.[1][4]

## Step-by-Step Disposal Protocol

Disposal of **Iron(II) bromide** must adhere to federal, state, and local hazardous waste regulations.[7] In the United States, this is primarily governed by the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA).[2][8][9]

### 1. Waste Characterization:

- Characterize unused **Iron(II) bromide** and any material contaminated with it as hazardous waste.
- Based on its properties, it falls under the classification of a corrosive solid.[10]

### 2. Containment and Labeling:

- Place the waste material in a designated, suitable, and closed container to await disposal.[5] The container must be in good condition and not leaking.
- Label the container clearly as "Hazardous Waste" and include the specific chemical name: "**Iron(II) Bromide**" or "Ferrous Bromide."

### 3. Storage:

- Store the sealed waste container in a cool, dry, and well-ventilated area designated for corrosive materials.[3][11]
- Keep it away from incompatible materials such as strong oxidizing agents and strong acids.[4]

### 4. Professional Disposal:

- Do not dispose of **Iron(II) bromide** down the drain or in regular trash.[5][7] This material should not be released into the environment.[6]

- Arrange for disposal through a licensed professional hazardous waste disposal service.<sup>[5]</sup> These services are equipped to handle and treat hazardous chemicals according to regulations.
- A recommended disposal method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.<sup>[5]</sup>

#### 5. Spill Management:

- In case of a spill, immediately evacuate unnecessary personnel and ensure the area is well-ventilated.<sup>[5][11]</sup>
- Wearing full PPE, clean up the spill immediately.
- Avoid generating dust.<sup>[6]</sup> Use a vacuum with a high-efficiency particulate absolute (HEPA) filter or carefully sweep the material.<sup>[11]</sup>
- Place all contaminated materials into a suitable, closed container for disposal as hazardous waste.<sup>[11]</sup>

## Data Summary: Iron(II) Bromide

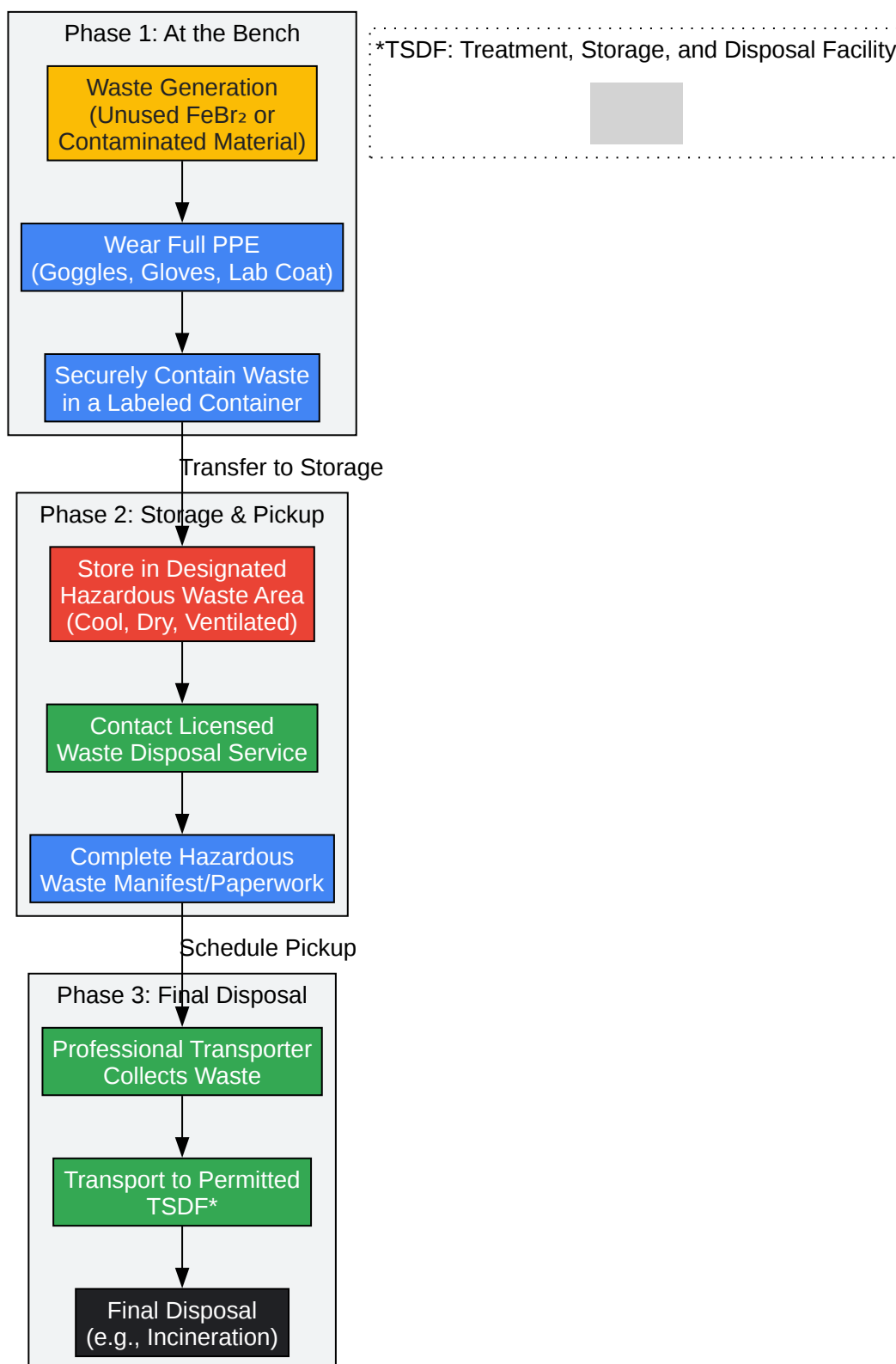
The following table summarizes key quantitative and identifying information for **Iron(II) bromide**.

Property	Value	Source(s)
Chemical Formula	FeBr <sub>2</sub>	
Molecular Weight	215.65 g/mol	
Appearance	Dark yellow / White to yellowish solid	[4][10]
CAS Number	7789-46-0	[3][4][5]
Melting Point	684 °C (1263.2 °F)	[4]
Boiling Point	937 °C (1718.6 °F)	[4]
Water Solubility	1090 g/L	
DOT Hazard Class	8 (Corrosive)	[4]
UN Number	UN3260	[4][7]
Packing Group	III	[4]
NFPA Rating	Health: 3, Flammability: 0, Instability: 1	[5]

## Experimental Protocols & Workflows

### Disposal Workflow Diagram

The logical flow for the proper disposal of **Iron(II) bromide** waste is illustrated below. This process ensures safety and regulatory compliance from waste generation to final disposal.



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Caption: **Iron(II) Bromide** Disposal Workflow.

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